

2-Chloro-6-phenoxybenzotrile proper disposal procedures

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Compound of Interest

Compound Name: 2-Chloro-6-phenoxybenzotrile

CAS No.: 91692-70-5

Cat. No.: B3031994

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2-Chloro-6-phenoxybenzotrile Proper Disposal Procedures

Part 1: Emergency Overview & Chemical Profile

Immediate Action Required: If this substance is spilled or a disposal container is compromised, immediately isolate the area. Personnel must wear Nitrile gloves, safety goggles, and a lab coat.^{[1][2]} Avoid generating dust.

Chemical Profile for Disposal Logic: Understanding the chemical nature of **2-Chloro-6-phenoxybenzotrile** (CAS: 91692-70-5) is critical for selecting the correct waste stream.

Property	Value/Description	Disposal Implication
Physical State	Solid (Crystalline)	Must be disposed of as Solid Hazardous Waste. Do not dissolve in solvents solely for disposal unless directed by EHS.
Functional Groups	Nitrile (-CN), Halogen (-Cl), Ether (-O-)	Halogenated: Requires high-temperature incineration (>1100°C) to prevent dioxin formation. Nitrile: Potential for toxic cyanide release if mixed with strong acids.
Solubility	Low water solubility; Soluble in organic solvents	Do not pour down the drain. It will precipitate and contaminate plumbing/waterways.
Reactivity	Stable under normal conditions	Incompatible with Strong Oxidizers and Strong Acids.

Part 2: Waste Stream Classification & Segregation

Core Directive: This compound must be classified as Halogenated Organic Waste.

- Why? The presence of the Chlorine atom mandates segregation from non-halogenated waste (like acetone or ethanol) because halogenated compounds require specific incineration protocols to avoid creating environmental toxins (dioxins/furans).
- Regulatory Note: While "Benzonitrile" is a U-listed waste (U019), specific derivatives like **2-Chloro-6-phenoxybenzonitrile** are typically regulated as Characteristic Hazardous Waste (due to toxicity/halogen content) unless specifically listed by your local agency.

Segregation Rules:

- NO ACIDS: Never mix with acidic waste. Acidic hydrolysis of the nitrile group can release hydrogen cyanide gas.

- NO OXIDIZERS: Keep away from nitrates, perchlorates, and peroxides.
- SEPARATE FROM LIQUIDS: Dispose of solid chemical waste in a separate container from liquid solvent waste to prevent splashes and dangerous reactions.

Part 3: Step-by-Step Disposal Protocol

Step 1: Preparation & PPE

- PPE: Wear standard personal protective equipment (Nitrile gloves, safety glasses, lab coat). [1][2] A dust mask (N95) is recommended if handling large open quantities.
- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) or Glass jar with a screw-top lid. Ensure the container is clean and dry.

Step 2: Collection (The "Lab Pack" Method)

- Do NOT dissolve the solid in solvent. Collect it as a dry solid.
- Transfer the waste (including contaminated weighing boats, paper towels, and gloves) into the container.
- Spill Cleanup: If spilled, sweep up carefully to avoid dust. Wipe the surface with a solvent-dampened towel (e.g., acetone) and place the towel in the same solid waste container.

Step 3: Labeling

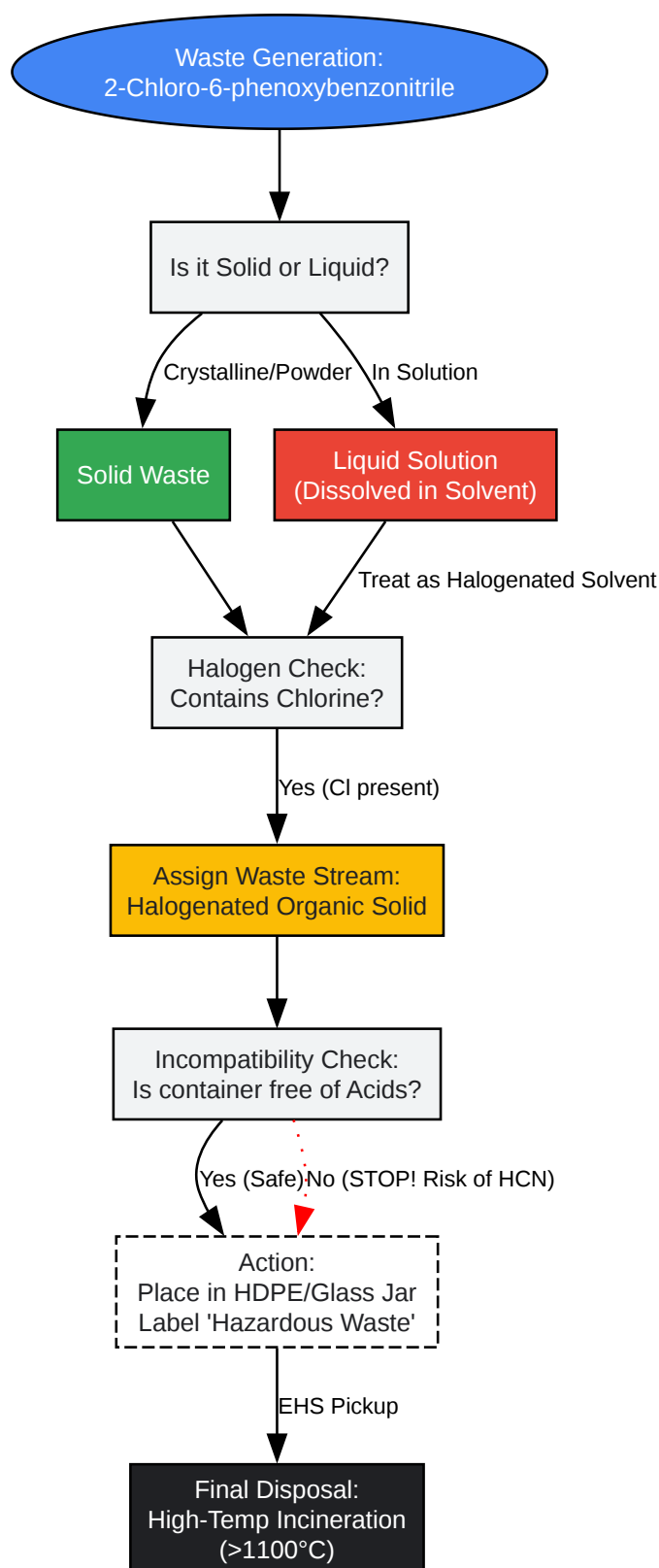
- Attach a hazardous waste tag immediately.
- Required Fields:
 - Chemical Name: Write the full name: "**2-Chloro-6-phenoxybenzotrile**". Do not use abbreviations or formulas.
 - Hazards: Check "Toxic" and "Irritant".
 - Constituents: If mixed with other solids, list approximate percentages (e.g., "95% **2-Chloro-6-phenoxybenzotrile**, 5% Paper/Gloves").

Step 4: Storage & Pickup

- Store the container in a Satellite Accumulation Area (SAA) inside a fume hood or a designated cabinet.
- Keep the lid tightly closed when not actively adding waste.
- Request pickup from your institution's Environmental Health & Safety (EHS) or licensed waste contractor.

Part 4: Decision Logic & Workflow (Visualization)

The following diagram illustrates the decision-making process for segregating this specific compound, ensuring it reaches the correct incineration stream.



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Figure 1: Decision logic for the segregation and disposal of halogenated aromatic nitriles.

Part 5: Regulatory & Technical References

Disposal Mechanism: The standard industry method for disposing of halogenated organic solids is High-Temperature Incineration.

- Mechanism: The waste is burned at temperatures exceeding 1100°C with a residence time of >2 seconds.[3]
- Reasoning: This temperature is required to break the Carbon-Chlorine bond and fully oxidize the Nitrile group to Nitrogen gas () and Carbon Dioxide (), while preventing the formation of Polychlorinated Dibenzodioxins (PCDDs) [1].

References:

- United States Environmental Protection Agency (EPA).Incineration of Halogenated Organic Compounds. Technical Fact Sheet.[4] Available at: [\[Link\]](#)
- PubChem.**2-Chloro-6-phenoxybenzotrile** (Compound Summary). National Library of Medicine. Available at: [\[Link\]](#)

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